The Multifaceted Biological Activities of Novel Piperidine-Based Acetohydrazides

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Compound of Interest

Compound Name:	*2-(Piperidin-4-yl)acetohydrazide*
CAS No.:	*98430-74-1*
Cat. No.:	*B1326653*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive exploration of the synthesis, characterization, and diverse biological activities of novel piperidine-based acetohydrazides. This class of compounds emerges from the strategic combination of two pharmacologically significant motifs: the piperidine ring, a cornerstone of modern pharmaceuticals[1], and the acetohydrazide linker, a versatile pharmacophore known for a wide spectrum of bioactivities[2]. By uniting these privileged structures, researchers can access novel chemical entities with promising potential as antimicrobial, antioxidant, and anticancer agents. This document serves as a resource for professionals in drug discovery, offering detailed experimental protocols, mechanistic insights, and a framework for evaluating structure-activity relationships (SAR) to guide the development of next-generation therapeutics.

The Scientific Rationale: A Synthesis of Privileged Scaffolds

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The Piperidine Ring: A Staple of Medicinal Chemistry

The piperidine scaffold, a six-membered nitrogen-containing heterocycle, is one of the most ubiquitous structural motifs in medicinal chemistry.[2][3] Its prevalence in FDA-approved drugs and clinical candidates is a testament to its favorable physicochemical properties, including improved solubility and metabolic stability, which are often superior to its aromatic counterparts.[4] The non-planar, chair-like conformation of the piperidine ring allows for precise three-dimensional orientation of substituents, facilitating optimal interactions with biological targets.[5] This structural versatility has enabled its incorporation into a vast array of therapeutic agents, from antipsychotics to analgesics.[1][6]

The Acetohydrazide Moiety: A Biologically Active Linker

The acetohydrazide group (-NH-NH-C(O)-CH_2-) and its derivatives, particularly hydrazones, are recognized for their significant and varied pharmacological effects. The classic anti-tuberculosis drug Isoniazid, an isonicotinic acid hydrazide, stands as a prime example of the therapeutic power of the hydrazide core.[2] This moiety's ability to form stable complexes with metal ions and participate in hydrogen bonding contributes to its capacity to interact with various enzymes and receptors, leading to activities such as antimicrobial, anti-inflammatory, and anticonvulsant effects.[7][8]

The strategic fusion of the piperidine and acetohydrazide moieties creates a novel molecular framework. This design hypothesizes that the piperidine ring acts as a foundational scaffold, providing the necessary structural rigidity and lipophilicity for cell membrane penetration and target engagement, while the acetohydrazide linker serves as a versatile, biologically active component that can be readily functionalized to modulate potency and selectivity.

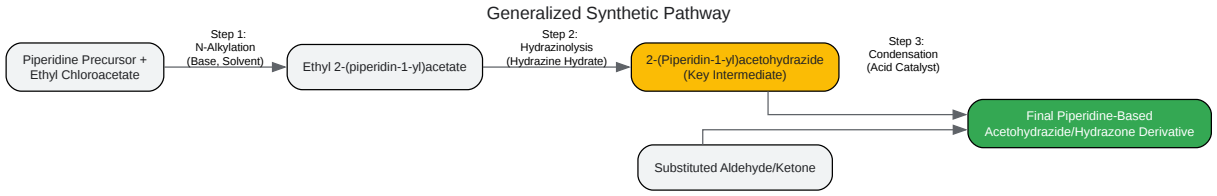
Synthesis and Structural Verification

The synthesis of piperidine-based acetohydrazides is typically achieved through a multi-step sequence that offers flexibility for structural diversification. The causality behind this pathway lies in creating a stable and reactive intermediate that allows for the final coupling of the two key moieties.

Generalized Synthetic Pathway

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A common and logical approach begins with the synthesis of a piperidine-containing ester, which is then converted to the corresponding hydrazide. This hydrazide serves as a key intermediate, which can then be further reacted, for instance with various aldehydes or ketones, to form a diverse library of hydrazone derivatives.



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Caption: Generalized workflow for synthesizing piperidine-based acetohydrazides.

Illustrative Protocol: Synthesis of 2-(Piperidin-1-yl)acetohydrazide

This protocol is self-validating as the successful formation of each intermediate is confirmed before proceeding, ensuring the integrity of the final product.

- Step 1: Synthesis of Ethyl 2-(piperidin-1-yl)acetate.
    - Rationale: This step introduces the acetate side chain onto the piperidine nitrogen. A weak base like potassium carbonate is chosen to neutralize the HCl formed without promoting side reactions. Acetone is a suitable polar aprotic solvent.
    - To a solution of piperidine (1.0 eq) in dry acetone, add anhydrous potassium carbonate (1.5 eq).
    - Add ethyl chloroacetate (1.1 eq) dropwise while stirring at room temperature.

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- Reflux the mixture for 12-18 hours, monitoring completion by Thin Layer Chromatography (TLC).
- After cooling, filter the inorganic salts and remove the solvent under reduced pressure. The resulting crude ester is purified via column chromatography.

- Step 2: Synthesis of 2-(Piperidin-1-yl)acetohydrazide.
  - Rationale: Hydrazinolysis converts the ester into the more reactive hydrazide. Ethanol is an excellent solvent as both reactants are soluble, and the reaction can be driven to completion by refluxing.
  - Dissolve the purified ethyl 2-(piperidin-1-yl)acetate (1.0 eq) in ethanol.
  - Add hydrazine hydrate (5.0 eq) and a few drops of water.
  - Reflux the solution for 8-12 hours until TLC indicates the disappearance of the starting ester.
  - Evaporate the solvent to yield the crude acetohydrazide, which can be recrystallized from a suitable solvent system (e.g., ethanol/ether) to obtain the pure product.

Structural Characterization

The identity and purity of the synthesized compounds must be rigorously confirmed using a suite of standard spectroscopic techniques, including ^{1}H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry, to verify the presence of key functional groups and the correct molecular weight.[7][9]

Antimicrobial Activity Evaluation

The rise of antimicrobial resistance necessitates the discovery of new chemical agents.[10] Piperidine-based compounds have shown considerable promise in this area.[9][11]

Experimental Protocol: Agar Disc Diffusion Assay

This method is a robust, widely-used primary screening tool to assess the qualitative antimicrobial activity of novel compounds.[4]

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- Culture Preparation: Prepare a fresh inoculum of the test microorganisms (e.g., Staphylococcus aureus as Gram-positive, Escherichia coli as Gram-negative) in Mueller-Hinton Broth, adjusting the turbidity to a 0.5 McFarland standard.[4]
- Plate Inoculation: Uniformly spread the microbial inoculum over the surface of Mueller-Hinton Agar plates using a sterile cotton swab.
- Disc Impregnation: Dissolve the synthesized piperidine-based acetohydrazides in a suitable solvent (e.g., DMSO) to a known concentration (e.g., 1 mg/mL). Impregnate sterile paper discs (6 mm diameter) with a fixed volume (e.g., 10 µL) of the test compound solution.
- Incubation: Place the impregnated discs onto the agar surface. A disc with the solvent alone serves as a negative control, and a disc with a standard antibiotic (e.g., Chloramphenicol) serves as a positive control. Incubate the plates at 37°C for 18-24 hours.
- Data Measurement: Measure the diameter of the zone of inhibition (the clear area around the disc where microbial growth is inhibited) in millimeters (mm).

Data Presentation: Antimicrobial Screening Results

Quantitative data, such as the Minimum Inhibitory Concentration (MIC), is determined through subsequent broth microdilution assays to establish the lowest concentration that inhibits visible growth.

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Compound ID	Substituent (R)	Zone of Inhibition (mm) vs. S. aureus	Zone of Inhibition (mm) vs. E. coli	MIC (µg/mL) vs. S. aureus
PAH-1	-H	14	10	128
PAH-2	4-Cl-Ph	18	15	64
PAH-3	4-NO_2-Ph	22	17	32
PAH-4	4-OCH_3-Ph	15	11	128
Chloramphenicol	(Standard)	25	23	8

Note: This data is illustrative to demonstrate presentation format.

Antioxidant Potential Assessment

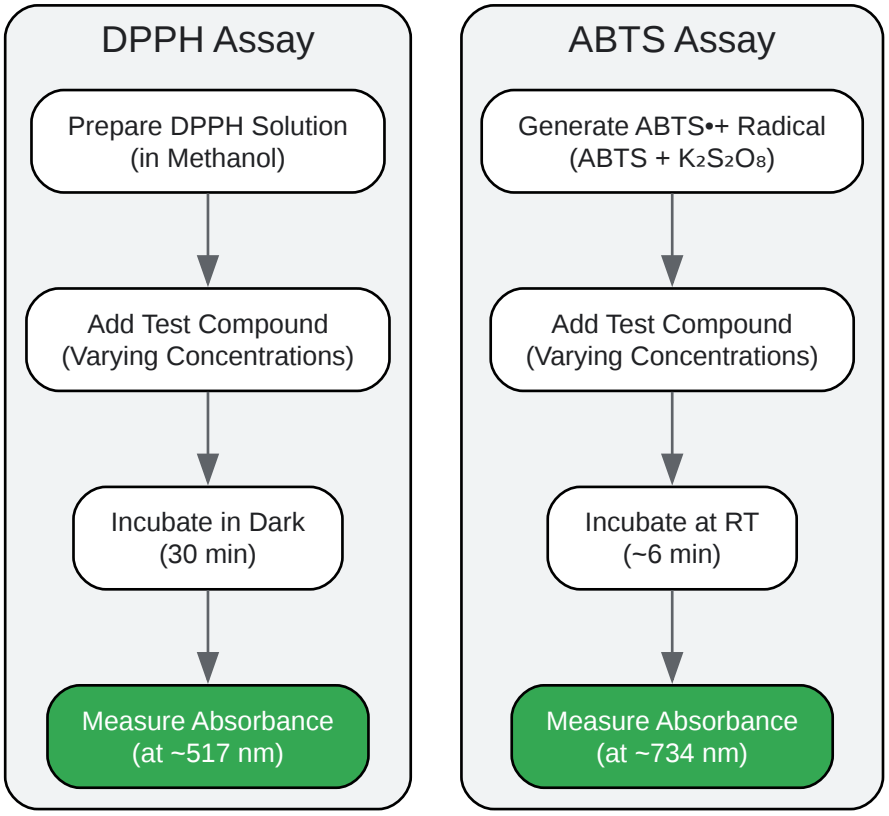
Oxidative stress, caused by an imbalance of reactive oxygen species (ROS), is implicated in numerous diseases, making the discovery of novel antioxidants a key therapeutic strategy.[12]

Experimental Protocols: In Vitro Radical Scavenging

A multi-assay approach is crucial for a comprehensive understanding of antioxidant capacity, as different assays measure different aspects of antioxidant action (e.g., hydrogen atom vs. electron transfer).[13][14]

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In Vitro Antioxidant Assay Workflow



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Caption: Comparative workflow for DPPH and ABTS antioxidant assays.

This assay measures a compound's ability to donate a hydrogen atom to the stable DPPH radical, causing a color change from violet to yellow.[15]

- Reagent Preparation: Prepare a 0.1 mM solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.
- Reaction Mixture: In a 96-well plate, add 100 µL of the DPPH solution to 100 µL of the test compound dissolved in methanol at various concentrations. Ascorbic acid is used as a standard.
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.[15]
- Measurement: Measure the absorbance at 517 nm using a microplate reader.

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- Calculation: The percentage of scavenging activity is calculated, and the IC_{50} value (the concentration required to scavenge 50% of DPPH radicals) is determined.[15]

This assay is applicable to both hydrophilic and lipophilic antioxidants and involves the scavenging of the pre-formed ABTS radical cation (ABTS•+).[15]

- Reagent Preparation: Generate ABTS•+ by reacting a 7 mM ABTS stock solution with 2.45 mM potassium persulfate. Allow the mixture to stand in the dark for 12-16 hours. Dilute the solution with ethanol to an absorbance of 0.70 ± 0.02 at 734 nm.[15]
- Reaction: Add a small volume of the test compound to the diluted ABTS•+ solution and mix.
- Measurement: After a set incubation time (e.g., 6 minutes), measure the absorbance at 734 nm. Trolox is often used as a standard.
- Calculation: Calculate the percentage of inhibition and determine the IC_{50} value.

Data Presentation: Antioxidant Activity

A lower IC_{50} value indicates higher antioxidant potency.

Compound ID	Substituent (R)	DPPH Scavenging IC_{50} (µM)	ABTS Scavenging IC_{50} (µM)
PAH-1	-H	> 200	155.4
PAH-2	4-Cl-Ph	120.5	98.2
PAH-3	4-OH-Ph	35.8	22.1
PAH-4	3,4-$(OH)_2$-Ph	15.2	9.7
Ascorbic Acid	(Standard)	25.1	15.6

Note: This data is illustrative. The presence of hydroxyl groups often enhances antioxidant activity.

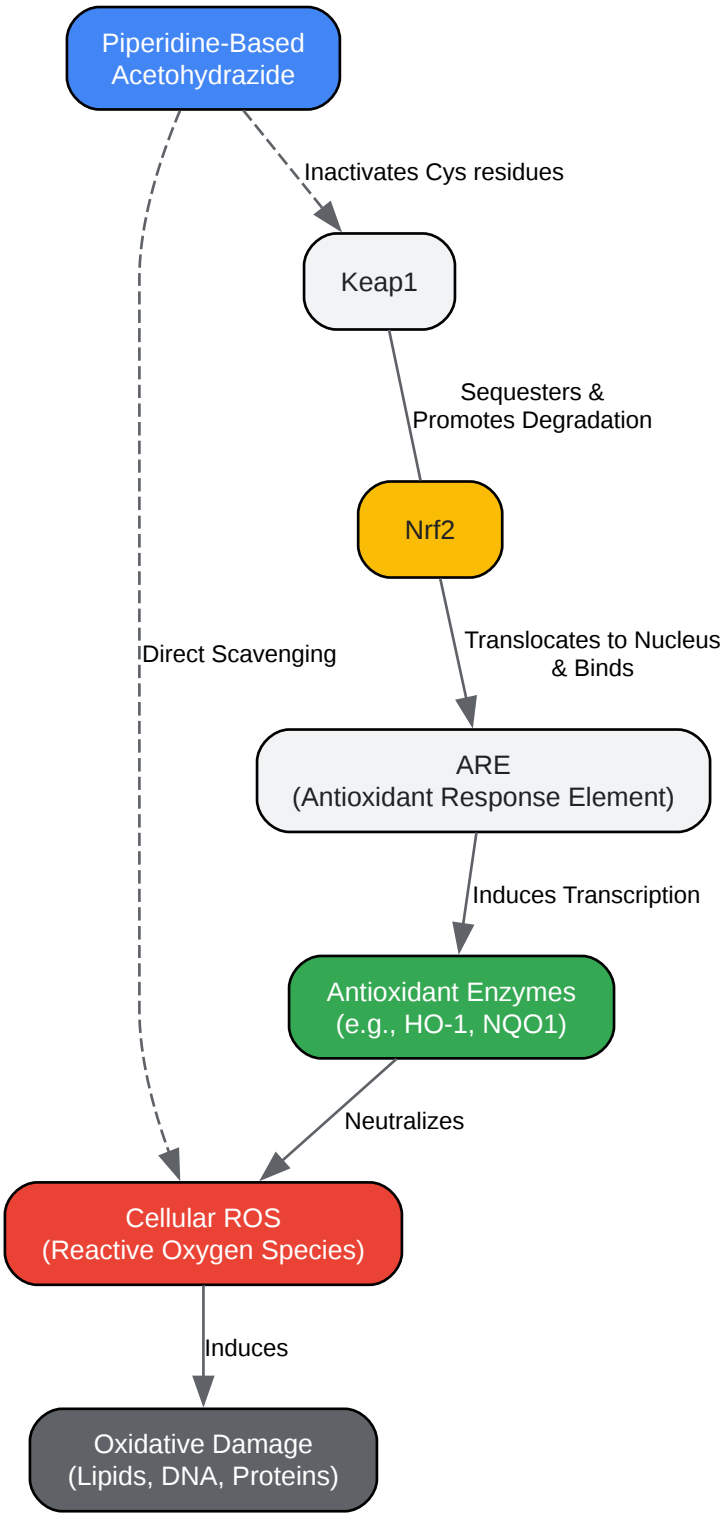
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Cellular Mechanisms of Action

While chemical assays are useful for initial screening, cell-based assays provide more biologically relevant data on a compound's ability to protect cells from oxidative stress.[12]

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Potential Cellular Antioxidant Mechanisms



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